

In-depth Technical Guide: 2-Methylbenzamide Oxime

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Compound of Interest

Compound Name: 2-methyl Benzamideoxime

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CAS Number: 40312-14-9 IUPAC Name: N'-hydroxy-2-methylbenzenecarboximidamide

This technical guide provides a comprehensive overview of 2-methylbenzamide oxime, a molecule of interest in medicinal chemistry and organic synthesis. This document consolidates available data on its chemical and physical properties, outlines general experimental protocols for its synthesis and potential biological evaluation, and discusses the broader context of its compound class.

Chemical and Physical Properties

2-Methylbenzamide oxime is a solid organic compound with the molecular formula $C_8H_{10}N_2O$. [1][2] Its chemical structure features a benzamide core with a methyl group at the ortho position and an oxime functional group. The presence of the oxime moiety introduces the potential for E/Z isomerism.

A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Weight	150.18 g/mol	[1][2]
CAS Number	40312-14-9	[1][2]
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1][2]
Melting Point	144-148 °C	[1]
Assay Purity	≥97%	[1][2]

Synthesis and Characterization

While specific, detailed experimental protocols for the synthesis of 2-methylbenzamide oxime are not extensively documented in peer-reviewed literature, general methods for the preparation of benzamide oximes are well-established. These typically involve the reaction of a corresponding benzonitrile with hydroxylamine.

General Experimental Protocol for Synthesis

A plausible synthetic route for 2-methylbenzamide oxime involves the reaction of 2-methylbenzonitrile with hydroxylamine hydrochloride in the presence of a base.

Materials:

- 2-methylbenzonitrile
- Hydroxylamine hydrochloride
- Sodium carbonate or other suitable base
- Ethanol or other suitable solvent

Procedure:

- Dissolve 2-methylbenzonitrile in ethanol.
- Add an aqueous solution of hydroxylamine hydrochloride and sodium carbonate.

- Reflux the mixture for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

This generalized protocol is based on established methods for the synthesis of similar amidoxime compounds.

Characterization

The synthesized 2-methylbenzamide oxime can be characterized using a variety of spectroscopic techniques to confirm its identity and purity.

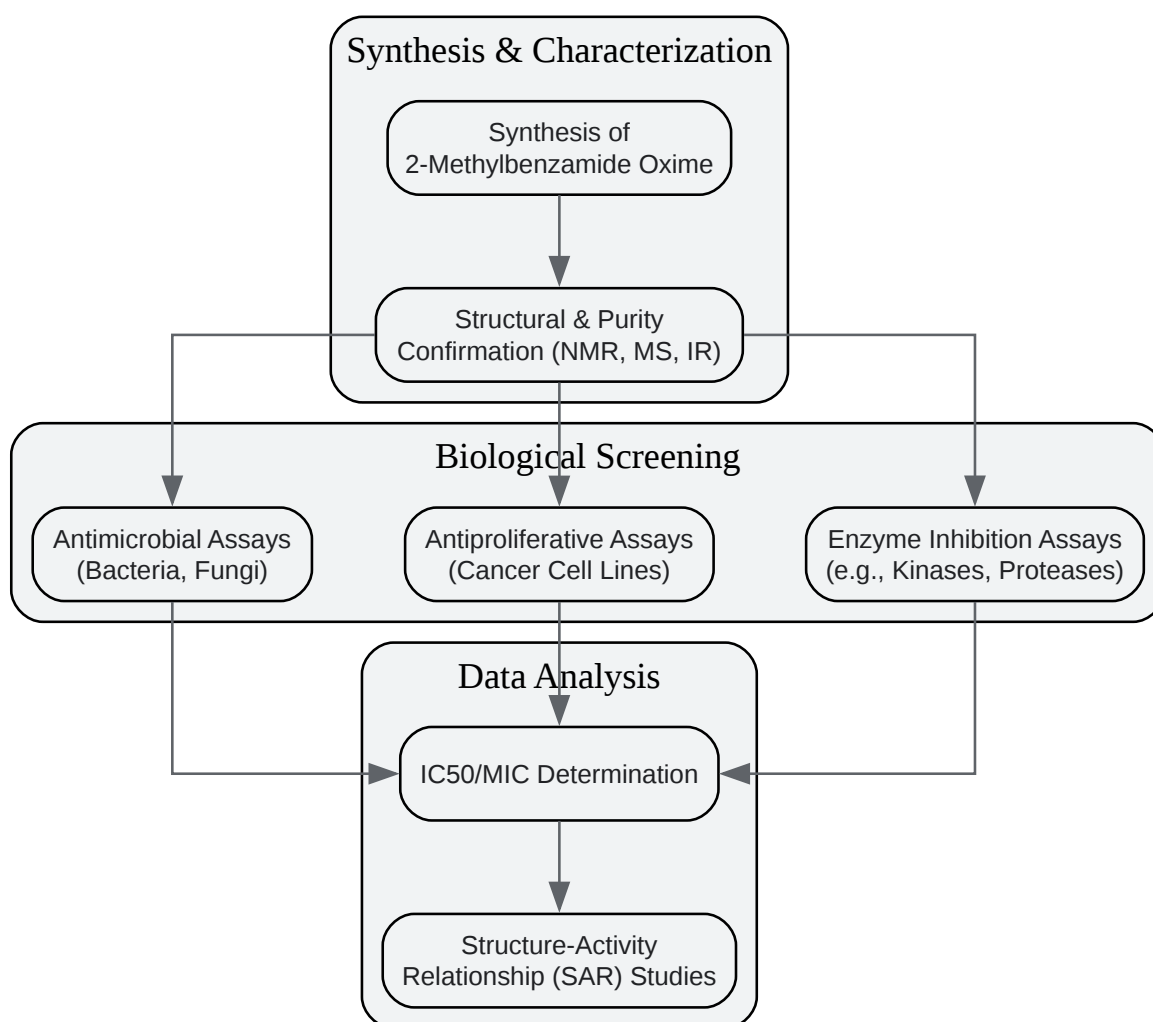
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for confirming the chemical structure. For similar oxime compounds, characteristic proton signals can be observed for the aromatic and methyl protons, as well as the protons of the oxime and amine groups.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the C=N of the oxime, the N-H of the amine, and the O-H of the oxime.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound.

Potential Biological and Pharmacological Significance

The benzamide and oxime moieties are present in a wide range of biologically active compounds, suggesting that 2-methylbenzamide oxime could be a valuable scaffold for drug discovery. Oxime-containing compounds have been investigated for a variety of therapeutic applications, including as antibacterial, antifungal, anti-inflammatory, and anticancer agents.^[3] Furthermore, the benzamide structure is a common feature in many approved drugs.

Given the lack of specific biological data for 2-methylbenzamide oxime, a logical starting point for its evaluation would be to screen it in assays relevant to the known activities of its structural components.

Experimental Workflow for Biological Evaluation



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Caption: A general workflow for the synthesis, characterization, and initial biological screening of 2-methylbenzamide oxime.

Conclusion

2-Methylbenzamide oxime is a readily synthesizable compound with a chemical structure that suggests potential for biological activity. While specific data on this molecule is limited, this guide provides a framework for its synthesis, characterization, and initial biological evaluation based on established principles for related compounds. Further research into this and similar molecules could uncover novel therapeutic agents for a variety of diseases. The detailed protocols and structured data presented here are intended to serve as a valuable resource for researchers in the fields of medicinal chemistry and drug development.

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